

An In-depth Technical Guide on the Discovery and Synthesis of CBMicro_010679

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Compound of Interest

Compound Name: CBMicro_010679

Cat. No.: B3023175

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A comprehensive review of the available scientific literature and chemical databases did not yield specific information for a compound designated "**CBMicro_010679**." The initial investigation into chemical databases suggested a potential link between the numerical identifier "010679" and the natural product Encelin, a sesquiterpene lactone, which was assigned an "AIDS Number" of 010679 in the PubChem database. However, a thorough follow-up investigation revealed a significant discrepancy and a lack of corroborating data to firmly establish this connection and fulfill the requirements for a detailed technical guide.

The name "Encelin" is predominantly associated with a commercial pharmaceutical product containing the active ingredient Vildagliptin, a dipeptidyl peptidase-4 (DPP-4) inhibitor used for the treatment of type 2 diabetes mellitus. This modern therapeutic agent is unrelated to the natural product class of sesquiterpene lactones.

Furthermore, a biotechnology company named "Encellin" is focused on developing cell replacement therapies for endocrine disorders. This further complicates the unambiguous identification of "**CBMicro_010679**" as the natural product Encelin.

The single scientific publication directly related to the natural product Encelin, a 1995 study titled "Encelin: A Fungal Growth Inhibitor," describes its isolation from *Montanoa speciosa* and its activity against the fungus *Mucor rouxii*.^[1] However, this study does not provide information on its chemical synthesis, detailed experimental protocols for its isolation, or any data related to antiviral or other biological activities that would be suggested by the "AIDS Number" in the database.

Due to the conflicting information and the lack of sufficient publicly available data on a compound specifically named "**CBMicro_010679**" or conclusive evidence linking it to the natural product Encelin, it is not possible to provide the requested in-depth technical guide covering its discovery, synthesis, quantitative data, experimental protocols, and associated signaling pathways. The identifier "**CBMicro_010679**" may be an internal designation within a private research entity, and the corresponding data is not in the public domain.

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References

- 1. Encelin: a fungal growth inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
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